

An In-depth Technical Guide to the Physical Properties of Triethyl Orthopropionate

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Compound of Interest

Compound Name: Triethyl orthopropionate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethyl orthopropionate (CAS No. 115-80-0), also known as 1,1,1-triethoxypropane, is a versatile orthoester with significant applications in organic synthesis and the pharmaceutical industry. Its utility as a reagent and intermediate necessitates a thorough understanding of its physical characteristics. This guide provides a comprehensive overview of the key physical properties of **Triethyl orthopropionate**, complete with methodologies for their determination, to support its effective use in research and development.

Core Physical Properties

The fundamental physical properties of **Triethyl orthopropionate** are summarized in the tables below. These values are critical for predicting its behavior in various experimental and industrial settings, from reaction kinetics to formulation development.

General and Molar Properties

Property	Value	Source(s)
CAS Number	115-80-0	[1][2][3][4][5][6][7][8]
Molecular Formula	C ₉ H ₂₀ O ₃	[1][2][4][6][7][8]
Molecular Weight	176.25 g/mol	[1][2][4][6][7][8]
Appearance	Colorless liquid	[1][2][3][8][9][10]
Odor	Mild, fruity	[8]

Thermal and Optical Properties

Property	Value	Conditions	Source(s)
Boiling Point	155-160 °C	at 760 mmHg	[5][6][11][12][13][14] [15]
158 °C	[2][16]		
Melting Point	284 °C	[5][13][14][17]	
145.9 °C	[18]		
Flash Point	60 °C (140 °F)	closed cup	[6][12][15][17]
52 °C (126 °F)	closed cup	[8]	
Refractive Index	1.402	at 20°C	[5][6][11][13][14][15] [18]
1.4000-1.4040	at 20°C	[9]	
1.401-1.403	at 20°C	[8]	

Density and Solubility

Property	Value	Conditions	Source(s)
Density	0.876 g/mL	at 25°C	[1] [5] [6] [11] [13] [14] [15] [19]
0.886 g/cm ³	at 20°C	[8]	
0.89 g/mL	at 20°C	[2]	
Water Solubility	Hydrolyzes slowly	[5] [8] [13] [19]	
Solubility in Organic Solvents	Soluble in alcohol, chloroform, ethyl acetate, and ether	[5] [8] [13] [19]	

Experimental Protocols for Property Determination

Accurate determination of physical properties is paramount for chemical characterization and quality control. The following sections outline the standard methodologies for measuring the key physical properties of liquid compounds like **Triethyl orthopropionate**.

Boiling Point Determination (Distillation Method - ASTM D1078)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for its determination is distillation.

Apparatus:

- Distillation flask
- Condenser
- Adapter
- Calibrated thermometer
- Heating source (e.g., heating mantle)

- Receiving graduate cylinder

Procedure:

- A measured volume of the liquid is placed in the distillation flask.
- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor.
- The liquid is heated at a controlled rate to ensure a steady distillation rate.
- The temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point.
- The temperature is monitored throughout the distillation process. The boiling range is the temperature range from the initial boiling point to the point where the last of the liquid evaporates.

Density Measurement (Digital Density Meter - ASTM D4052)

Density is a fundamental physical property defined as mass per unit volume. Modern digital density meters provide rapid and accurate measurements.^[2]

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe or autosampler for sample injection

Procedure:

- The instrument is calibrated using certified reference standards (e.g., dry air and pure water).
- A small sample of **Triethyl orthopropionate** is injected into the thermostatted oscillating U-tube.

- The instrument measures the change in the oscillation frequency of the U-tube caused by the sample.
- This frequency change is directly related to the density of the sample, which is then displayed by the instrument.

Refractive Index Measurement (Abbe Refractometer - ASTM D1218)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.[3]

Apparatus:

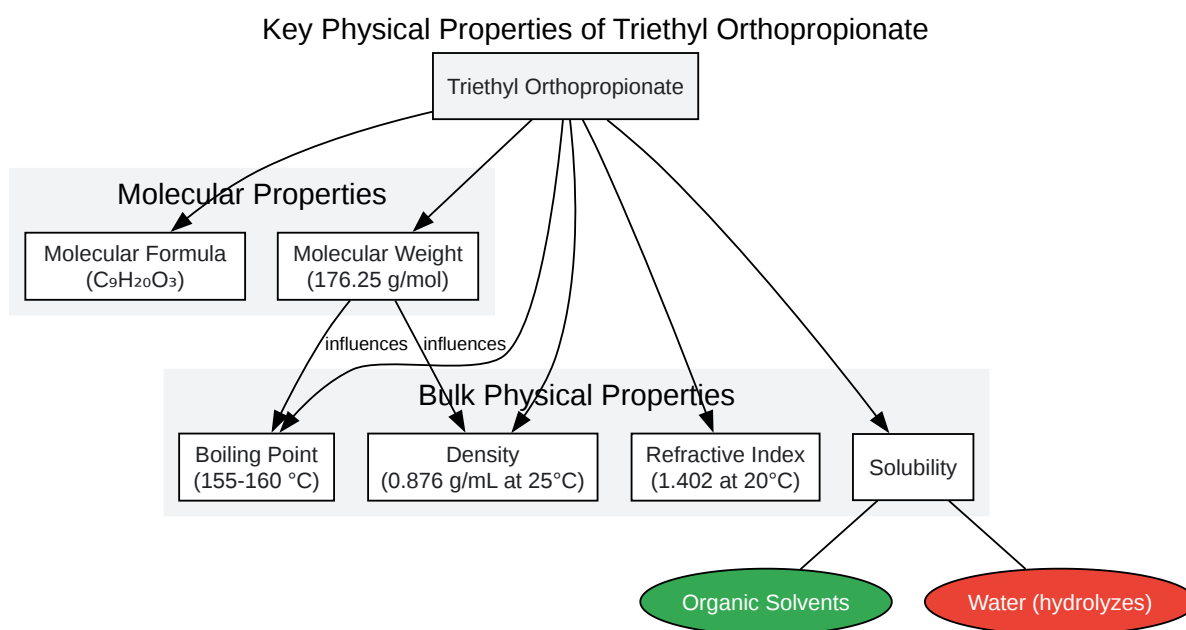
- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp)

Procedure:

- The refractometer prisms are cleaned and calibrated using a standard of known refractive index.
- The prisms are brought to a constant temperature, typically 20°C, using the water bath.
- A few drops of **Triethyl orthopropionate** are placed on the surface of the measuring prism.
- The prisms are closed, and the light source is activated.
- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.

Visualizations

Logical Relationships of Physical Properties

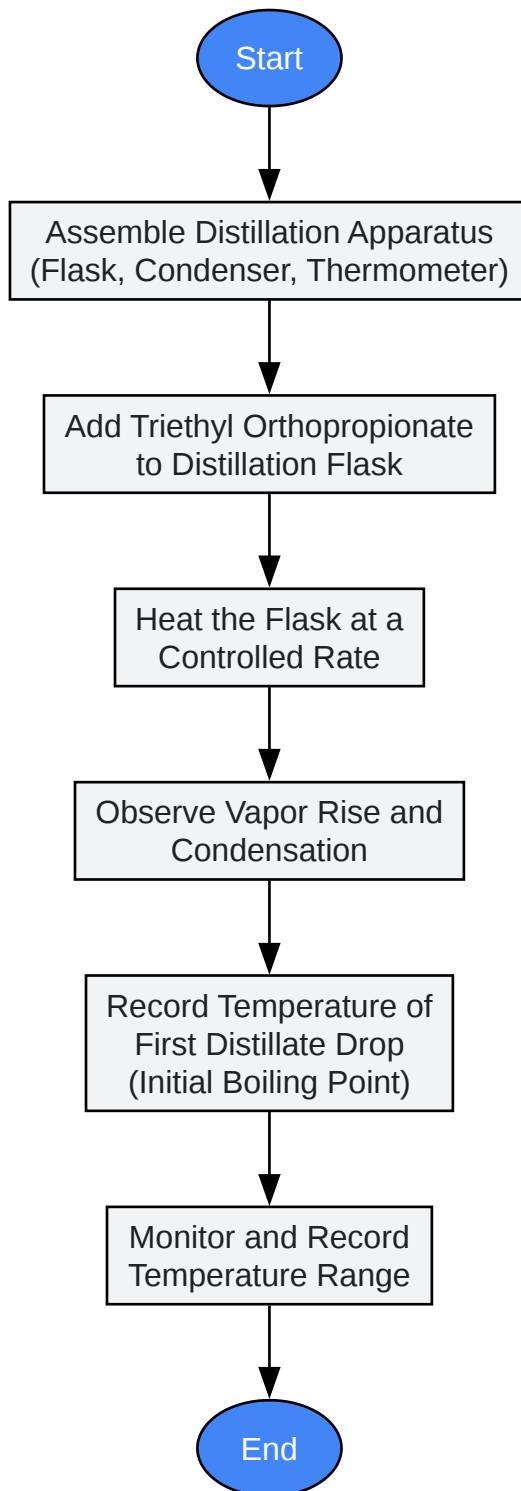


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Caption: Interrelation of **Triethyl Orthopropionate's** physical properties.

Experimental Workflow for Boiling Point Determination

Workflow for Boiling Point Determination (Distillation)



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Caption: A generalized workflow for determining boiling point via distillation.

Conclusion

The physical properties of **Triethyl orthopropionate** presented in this guide provide essential data for its safe handling, application in synthesis, and use in formulation. The outlined experimental protocols, based on established standards, offer a framework for the accurate and reproducible determination of these properties, ensuring consistency and quality in research and industrial applications.

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